

Buergerinin B CAS number and identifiers

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Compound of Interest

Compound Name: *Buergerinin B*

Cat. No.: *B591352*

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Buergerinin B: A Technical Whitepaper

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of the currently available scientific information on **Buergerinin B**. It is important to note that research on this specific compound is limited. The biological activities and pathways discussed are largely based on studies of the plant from which it is derived, *Scrophularia buergeriana*, and other related iridoid glycosides. These activities are not yet experimentally confirmed for **Buergerinin B** itself.

Core Identifiers and Chemical Properties

Buergerinin B is an iridoid derivative that has been isolated from the roots of *Scrophularia buergeriana*.^[1] Its chemical identifiers and key properties are summarized below.

Identifier Type	Data	Reference
CAS Number	919769-83-8	[2]
PubChem CID	91885076	[1]
IUPAC Name	(4aS,5R,7S,7aR)-4a,5,7-trihydroxy-7-methyl-4,5,6,7a-tetrahydro-1H-cyclopenta[c]pyran-3-one	[1]
Molecular Formula	C ₉ H ₁₄ O ₅	[1]
Molecular Weight	202.20 g/mol	[1]
InChI	InChI=1S/C9H14O5/c1-8(12)2-6(10)9(13)3-7(11)14-4-5(8)9/h5-6,10,12-13H,2-4H2,1H3/t5-,6-,8+,9+/m1/s1	[1]
InChIKey	FQOXWSFMKSXFDD-YGBUUZGLSA-N	[1]
SMILES	C[C@@]1(C--INVALID-LINK--O)O	[1]

Biological Activity and Therapeutic Potential: An Extrapolation from *Scrophularia buergeriana*

Direct experimental evidence for the biological activity of **Buergerinin B** is not currently available in published literature. However, the plant it is extracted from, *Scrophularia buergeriana*, has been studied for its medicinal properties, particularly its neuroprotective effects.[3][4]

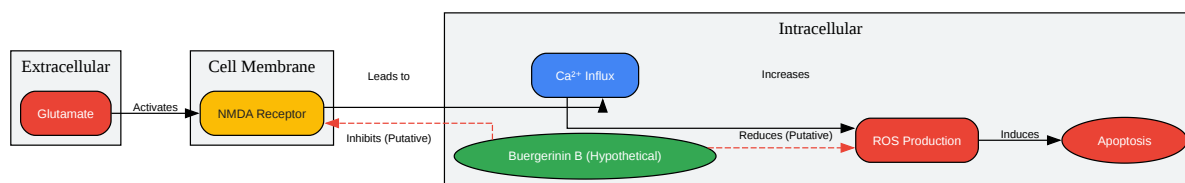
Extracts of *Scrophularia buergeriana*, rich in iridoid glycosides, have demonstrated significant neuroprotective activity against glutamate-induced toxicity in primary rat cortical cell cultures.[1][2] Other iridoid glycosides isolated from the same plant, such as E-harpagoside and 8-O-E-p-methoxycinnamoylharpagide (MCA-Hg), have shown cognitive-enhancing activities in

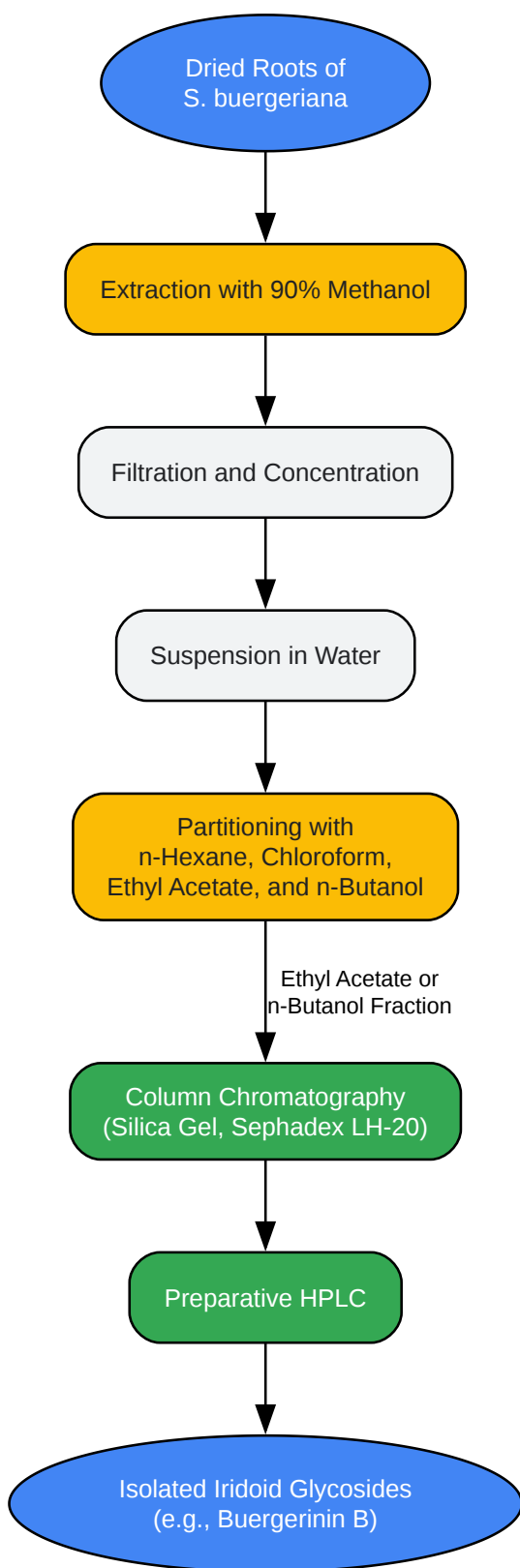
scopolamine-treated mice.[5] These effects are attributed to both anti-acetylcholinesterase and antioxidant mechanisms.[5]

Given that **Buergerinin B** is an iridoid glycoside from this plant, it is plausible that it may share similar neuroprotective properties. However, this remains to be experimentally validated.

Putative Signaling Pathways

As there are no specific studies on the signaling pathways modulated by **Buergerinin B**, a hypothetical pathway is proposed based on the known neuroprotective effects of *Scrophularia buergeriana* extracts. These extracts have been shown to protect neuronal cells from glutamate-induced excitotoxicity.[1][2] A simplified, hypothetical signaling cascade is depicted below.





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References

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- 5. Cognitive-enhancing and antioxidant activities of iridoid glycosides from *Scrophularia buergeriana* in scopolamine-treated mice - PubMed [pubmed.ncbi.nlm.nih.gov]
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